

An In-depth Technical Guide to the Safe Handling of Benzyl-PEG8-Ots

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Compound of Interest

Compound Name: Benzyl-PEG8-Ots

Cat. No.: B3214453

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling information for **Benzyl-PEG8-Ots**, a polyethylene glycol (PEG)-based linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Due to the absence of a specific Safety Data Sheet (SDS) for **Benzyl-PEG8-Ots**, this document compiles information from datasheets of chemical suppliers and extrapolates safety and handling protocols from the SDS of the related compound, Benzyl Alcohol.

Chemical and Physical Properties

The following table summarizes the known chemical and physical properties of **Benzyl-PEG8-Ots**. This data is essential for understanding its behavior and for designing safe experimental and storage protocols.

Property	Value	Source
CAS Number	1144113-17-6	[1] [2]
Molecular Formula	C30H46O11S	[1] [2]
Molecular Weight	614.74 g/mol	[1]
Appearance	Powder	
Purity	≥98%	
Solubility	Soluble in DMSO	
Topological Polar Surface Area (TPSA)	117.21 Å ²	
LogP	3.03332	
Hydrogen Bond Acceptors	11	
Hydrogen Bond Donors	0	
Rotatable Bonds	28	

Hazard Identification and Safety Precautions

As a specific Safety Data Sheet for **Benzyl-PEG8-Ots** is not publicly available, the hazard identification is based on the GHS pictograms provided by some suppliers and the known hazards of Benzyl Alcohol. Researchers should handle this compound with caution, assuming it may possess hazards similar to its structural components.

GHS Pictogram:

- GHS07: Indicates that the substance may cause skin irritation, eye irritation, or may be harmful if swallowed or inhaled.

Signal Word: Warning

Potential Hazard Statements (extrapolated from Benzyl Alcohol SDS):

- Harmful if swallowed.

- Harmful in contact with skin.
- Causes skin irritation.
- Causes serious eye irritation.
- Harmful if inhaled.
- May cause an allergic skin reaction.

Recommended Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
 - Respiratory Protection: If working with the powder outside of a fume hood or if dust is generated, use a NIOSH-approved respirator.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.

First Aid Measures

The following first aid measures are based on standard laboratory practice and information from the Benzyl Alcohol SDS.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15-20 minutes. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor/physician if you feel unwell.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Benzyl-PEG8-Ots** and ensuring laboratory safety.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Handle under an inert atmosphere if the compound is sensitive to air or moisture.
- Use spark-proof tools and explosion-proof equipment if handling large quantities in a solvent.

Storage:

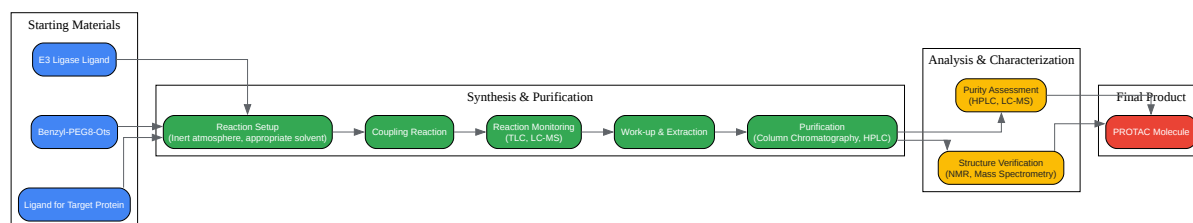
Condition	Duration
Powder at -20°C	2 years
In DMSO at 4°C	2 weeks
In DMSO at -80°C	6 months

- Store in a tightly sealed container in a dry and well-ventilated place.
- Keep away from heat and sources of ignition.
- Store at 2-8°C for short-term storage as a powder.

Experimental Protocols and Workflows

While specific experimental protocols for **Benzyl-PEG8-Ots** are proprietary to individual research labs, a general workflow for its use in PROTAC synthesis can be outlined.

General Workflow for PROTAC Synthesis using **Benzyl-PEG8-Ots**:



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Caption: General workflow for synthesizing a PROTAC molecule using **Benzyl-PEG8-Ots** as a linker.

Detailed Methodologies (General Principles):

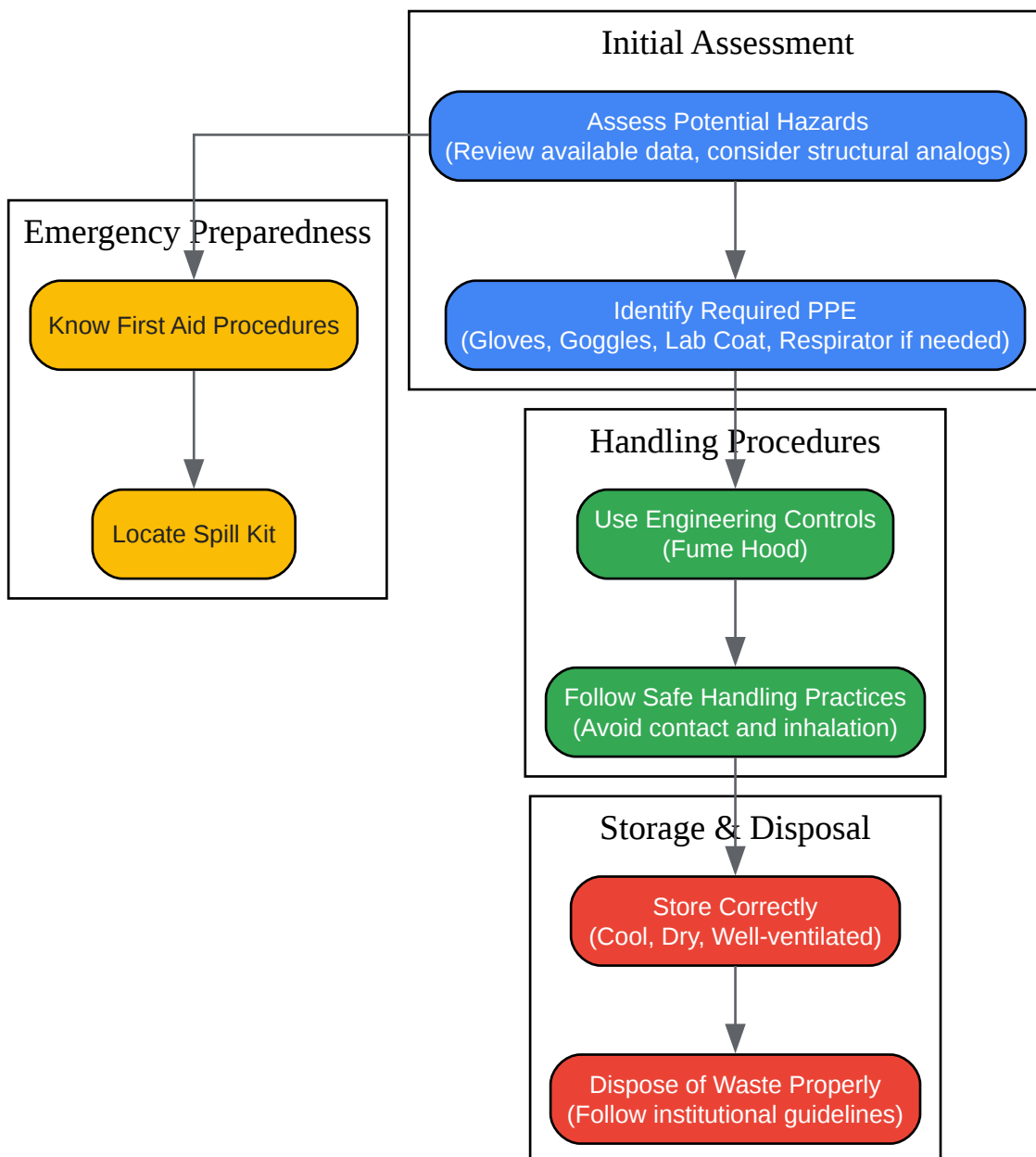
The synthesis of PROTACs using **Benzyl-PEG8-Ots** typically involves a nucleophilic substitution reaction where the tosylate group (-Ots) acts as a good leaving group. A common procedure involves reacting **Benzyl-PEG8-Ots** with a nucleophile (e.g., an alcohol or amine) on either the target protein ligand or the E3 ligase ligand.

A representative, though not specific, multi-step synthesis involving a tosylate like **Benzyl-PEG8-Ots** might follow these general steps, as adapted from a synthesis of a related compound:

- **Reaction Setup:** The reaction is typically carried out in an anhydrous aprotic solvent such as tetrahydrofuran (THF) or dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reagents:** The ligand containing the nucleophilic group is dissolved in the solvent, followed by the addition of a base (e.g., triethylamine or diisopropylethylamine) to deprotonate the nucleophile. **Benzyl-PEG8-Ots** is then added to the reaction mixture.
- **Reaction Conditions:** The reaction may be stirred at room temperature or heated to facilitate the reaction. Reaction progress is monitored by an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, the reaction mixture is typically quenched with water or a saturated aqueous solution of ammonium chloride. The product is then extracted into an organic solvent.
- **Purification:** The crude product is purified using techniques such as column chromatography on silica gel or preparative High-Performance Liquid Chromatography (HPLC) to yield the pure PROTAC molecule.

Logical Relationships in Safe Handling

The following diagram illustrates the logical flow of considerations for the safe handling of **Benzyl-PEG8-Ots**, from initial assessment to disposal.



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Caption: Logical workflow for the safe handling of **Benzyl-PEG8-Ots** in a research environment.

Toxicity Information (Based on Benzyl Alcohol)

While no specific toxicity data for **Benzyl-PEG8-Ots** is available, the toxicity of Benzyl Alcohol provides a conservative estimate of potential hazards.

Test	Species	Route	Value
LD50	Rat	Oral	1,230 mg/kg
LD50	Rabbit	Dermal	2,000 mg/kg
LC50	Rat	Inhalation	8.8 mg/L/4h

- Skin Irritation: Benzyl Alcohol is irritating to the skin in rabbits.
- Reproductive Toxicity: Reproductive effects have been observed in experimental animals for Benzyl Alcohol.
- Carcinogenicity: Benzyl alcohol did not induce tumors in a 2-year study in male or female rats and mice.

Disclaimer: This technical guide has been compiled from the best available information. It is intended for use by qualified personnel who are trained in chemical handling. All users should conduct their own risk assessments and adhere to their institution's safety protocols. The absence of a specific Safety Data Sheet for **Benzyl-PEG8-Ots** necessitates a cautious approach to its handling and use.

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References

- 1. Benzyl-PEG8-Ots Datasheet DC Chemicals [dcchemicals.com]
- 2. chemscene.com [chemscene.com]
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